An In-depth Technical Guide to Allyl Stearate and Key Iodinated Benzoate Intermediates

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Compound of Interest

Compound Name:	*Allyl stearate*
CAS No.:	*6289-31-2*
Cat. No.:	*B1596449*

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Abstract: This technical guide provides a comprehensive overview of the chemical properties, synthesis, applications, and handling of two distinct classes of organic compounds relevant to researchers and drug development professionals. The primary focus is on **Allyl Stearate** (CAS No. 6289-31-2), a long-chain fatty acid ester with applications in polymer and cosmetic sciences. Additionally, this guide addresses the properties and utility of iodinated benzoate intermediates, with a specific focus on Methyl 2-iodobenzoate (CAS No. 610-97-9) as a representative and synthetically versatile building block. An analysis of the less common isomer, methyl 3-formyl-2-iodobenzoate, is also included to clarify its status and availability. This document is designed to serve as a practical resource, offering field-proven insights into experimental choices, safety protocols, and procurement.

Part 1: **Allyl Stearate** (CAS No. 6289-31-2)

Allyl Stearate, the ester of allyl alcohol and stearic acid, is a compound valued for its unique combination of a long aliphatic chain and a reactive allyl group. This structure imparts properties useful in polymerization and as a functional additive in various formulations.

Core Properties and Specifications

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Allyl Stearate is characterized by its waxy, solid nature at room temperature and its solubility in organic solvents. Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Number	6289-31-2	
IUPAC Name	prop-2-enyl octadecanoate	[1]
Synonyms	Allyl octadecanoate, Stearic acid allyl ester	[1]
Molecular Formula	$C_{21}H_{40}O_2$	[1]
Molecular Weight	324.54 g/mol	[1]
Appearance	Solid	[2]
Melting Point	37-38 °C	[1]
Boiling Point	401.1 °C at 760 mmHg	[1]
Density	0.868 g/cm³	[1]
Flash Point	180.3 °C	[1]
Solubility	Insoluble in water.	[2]

Synthesis and Reactivity

Synthesis: The most common and industrially scalable method for producing **Allyl Stearate** is through the Fischer-Speier esterification. This acid-catalyzed reaction involves heating stearic acid with allyl alcohol.[3][4] To drive the reversible reaction to completion, an excess of one reactant (typically the alcohol) is used, or water is removed as it is formed, often through azeotropic distillation.[5]

Typical Fischer Esterification Protocol:

- Charge a reaction vessel equipped with a reflux condenser and a Dean-Stark trap with stearic acid, an excess of allyl alcohol (e.g., 3-5 equivalents), and a catalytic amount of an acid catalyst like p-toluenesulfonic acid or sulfuric acid.[6]

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- Add a solvent such as toluene to facilitate azeotropic removal of water.
- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap, driving the equilibrium towards the ester product.[5]
- Monitor the reaction progress by tracking the amount of water collected.
- Upon completion, cool the reaction mixture. Neutralize the acid catalyst with a mild base (e.g., sodium bicarbonate solution).
- Perform a liquid-liquid extraction to separate the organic layer. Wash the organic phase with brine, dry over an anhydrous salt (e.g., Na_2SO_4), and concentrate under reduced pressure to yield the crude **Allyl Stearate**.
- Purify the product via vacuum distillation if necessary.

Reactivity: The reactivity of **Allyl Stearate** is dominated by its two key functional groups:

- The Allyl Group: The carbon-carbon double bond can undergo polymerization and copolymerization reactions, making it a useful monomer.[7] It is also susceptible to a variety of addition reactions and can be cleaved under specific catalytic conditions (deallylation) to release the carboxylic acid, a strategy sometimes used in protecting group chemistry.[8]
- The Ester Linkage: The ester can be hydrolyzed under acidic or basic conditions to yield stearic acid and allyl alcohol.

Applications in Research and Development

The bifunctional nature of **Allyl Stearate** makes it a versatile compound:

- Polymer Science: It is used as a comonomer in the production of specialty polymers. For instance, **Allyl Stearate**/VA Copolymer is used as a film-forming agent and for hair fixing in cosmetic products.[2][9] The long stearate chain provides hydrophobicity and acts as an internal plasticizer, while the allyl group allows for cross-linking.
- Cosmetics and Personal Care: Beyond polymers, it can be found in formulations as a lubricant and emollient, imparting a soft feel.[10]

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- Organic Synthesis: While less common, the allyl group can serve as a protecting group for the carboxylic acid. The deprotection is typically achieved using palladium catalysts.[8]

Safety and Handling

Toxicological Profile: A significant consideration for allyl esters is their potential for hepatotoxicity (liver toxicity).[11][12] This toxicity is generally understood to arise from the in vivo hydrolysis of the ester to allyl alcohol, which is then metabolized in the liver to acrolein, a highly reactive and cytotoxic aldehyde.[11][13] This mechanism suggests that the toxic potential is primarily associated with the allyl moiety rather than the stearate chain.[12][14] Researchers should handle **Allyl Stearate** and related compounds with appropriate caution, minimizing exposure.

Handling Precautions:

- Engineering Controls: Use in a well-ventilated area, preferably a chemical fume hood.
- Personal Protective Equipment (PPE): Wear standard PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Storage: Store in a cool, dry, well-ventilated area away from strong oxidizing agents.

Spectroscopic Data Analysis

- ^{1}H NMR Spectroscopy: The proton NMR spectrum of **Allyl Stearate** will show characteristic signals for the long aliphatic chain (a large multiplet region around 1.2-1.6 ppm), the α-methylene protons adjacent to the ester oxygen (a triplet around 2.3 ppm), and the distinctive signals of the allyl group: a doublet for the -O-CH$_2$- protons (~4.6 ppm), and multiplets for the vinylic protons (-CH=CH$_2$) between 5.2 and 6.0 ppm.[15]
- IR Spectroscopy: The infrared spectrum will be dominated by a strong C=O stretching vibration for the ester carbonyl group around 1740 cm^{-1}. Strong C-H stretching bands from the aliphatic chain will appear just below 3000 cm^{-1}. The C=C stretch of the allyl group is typically observed around 1645 cm^{-1}.[16]

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Part 2: Methyl 3-formyl-2-iodobenzoate and Related Intermediates

A query for "methyl 3-formyl-2-iodobenzoate" presents a challenge, as this specific substitution pattern is not commonly indexed with a dedicated CAS number in major chemical databases. This suggests it is either a rare or transient intermediate. For drug development professionals, access to reliable starting materials is paramount. Therefore, this guide will focus on the well-characterized and commercially available isomer, Methyl 2-iodobenzoate (CAS No. 610-97-9), as a representative of this class of synthetically crucial building blocks. We will also briefly cover the 3-formyl-5-iodo isomer to provide a broader context.

Core Properties of Methyl 2-iodobenzoate

This compound is a versatile intermediate in organic synthesis, primarily used in cross-coupling reactions where the iodo-substituent can be readily functionalized.

Property	Value	Source(s)
CAS Number	610-97-9	[1][17]
IUPAC Name	methyl 2-iodobenzoate	[18]
Synonyms	2-Iodobenzoic Acid Methyl Ester, Methyl o-iodobenzoate	[1]
Molecular Formula	$C_8H_7IO_2$	[1][17]
Molecular Weight	262.04 g/mol	[1][17]
Appearance	Colorless to yellow liquid or solid	
Boiling Point	149-150 °C at 10 mmHg	[19]
Density	1.784 g/mL at 25 °C	[19]
Refractive Index	n20/D 1.604	[19]

A related, commercially available isomer is Methyl 3-formyl-5-iodobenzoate (CAS No. 177735-27-2), with a molecular formula of $C_9H_7IO_3$ and a molecular weight of 290.05 g/mol .[20]

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Synthesis and Reactivity

Synthesis: Methyl 2-iodobenzoate is typically prepared via the esterification of 2-iodobenzoic acid with methanol, using an acid catalyst like sulfuric acid under reflux conditions.[21] An alternative route involves a Sandmeyer-type reaction starting from methyl anthranilate (methyl 2-aminobenzoate), which undergoes diazotization followed by reaction with an iodide source.[22]

Reactivity: The synthetic utility of Methyl 2-iodobenzoate stems from the reactivity of the C-I bond. It is an excellent substrate for a wide range of palladium-catalyzed cross-coupling reactions, such as:

- Suzuki Coupling: Reaction with boronic acids to form new C-C bonds.
- Heck Reaction: Reaction with alkenes.
- Sonogashira Coupling: Reaction with terminal alkynes.[23]
- Carbonylation Reactions: Introduction of a carbonyl group.

These reactions allow for the elaboration of the benzene ring with various substituents, making it a valuable starting material for the synthesis of complex pharmaceutical intermediates.[19]

Applications in Drug Development

Iodinated aromatic compounds are foundational building blocks in medicinal chemistry. The ease with which the iodide can be replaced via cross-coupling chemistry allows for the rapid generation of molecular diversity. Methyl 2-iodobenzoate and its isomers are used in the synthesis of:

- Heterocyclic compounds.[21]
- Substituted bi-aryl systems.
- Complex scaffolds for screening libraries in drug discovery programs.

Safety and Handling

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Hazard Profile: Methyl 2-iodobenzoate is classified as an irritant. It is known to cause skin irritation (H315) and serious eye irritation (H319).

- Engineering Controls: Work should be conducted in a well-ventilated chemical fume hood.
- Personal Protective Equipment (PPE): Wear safety glasses or goggles, chemical-resistant gloves, and a lab coat.
- Storage: Store in a tightly closed container in a cool, dry place. It may be light-sensitive, so storage in an amber bottle is recommended.[1]

Part 3: Quality Control and Supplier Selection

For both **Allyl Stearate** and specialized intermediates like Methyl 2-iodobenzoate, ensuring the quality of starting materials is a critical, self-validating step in any research or development workflow.

Experimental Protocol: Incoming Reagent Quality Control

A robust QC protocol ensures that a purchased chemical meets the required specifications before use.

- Documentation Review: Cross-reference the Certificate of Analysis (CoA) provided by the supplier with the catalog specifications. Verify the CAS number, molecular formula, and purity.[24]
- Physical Inspection: Visually inspect the material for the correct physical state (e.g., solid, liquid), color, and absence of foreign particulates.
- Identity Confirmation (Spectroscopy):
  - Acquire an FT-IR spectrum of the material. Compare the resulting spectrum to a reference spectrum (from literature or a previous, validated batch). Key functional group peaks (e.g., C=O, C=C) should be present and in the correct positions.[25]

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- For more complex structures or higher-purity requirements, acquire a ^{1}H NMR spectrum. The chemical shifts, integration values, and coupling patterns should be consistent with the expected structure and show no significant impurities.[16]

- Purity Assessment (Chromatography):
  - Perform Gas Chromatography (GC) for volatile compounds like esters. The resulting chromatogram should show a single major peak corresponding to the product, with impurity peaks falling within the specified limits (e.g., >98% purity).[18]

- Release or Rejection: If all tests pass, the material is released for use. If any discrepancies are found, the material should be quarantined and either rejected or subjected to further testing.[26]

Visualization: Quality Control Workflow

The following diagram illustrates a typical decision-making workflow for the quality control of incoming chemical reagents.

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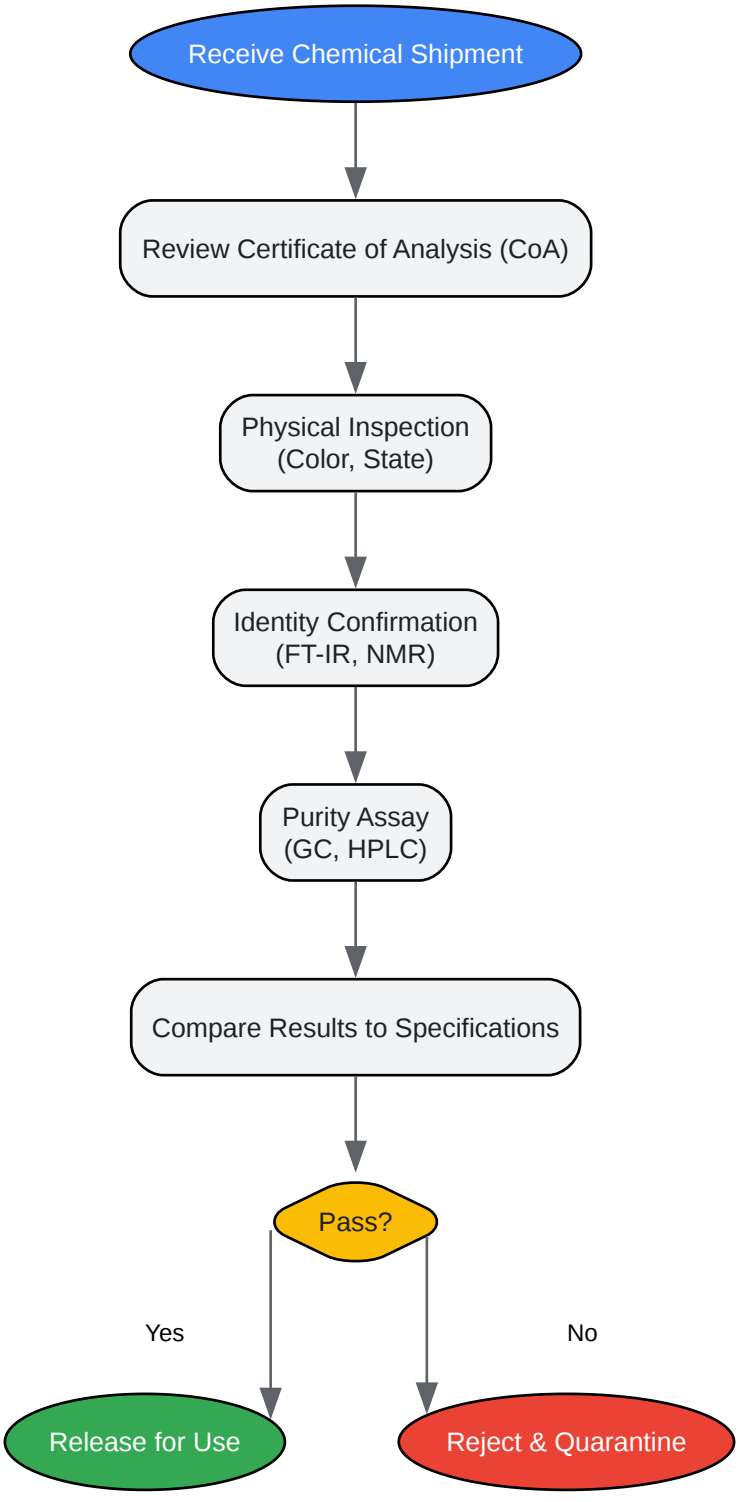

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Caption: A generalized workflow for the quality control of incoming chemical reagents.

Selecting a Supplier

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Choosing a reliable supplier is critical for ensuring consistent quality and timely delivery. Consider the following factors:

- Reputation and Specialization: Look for suppliers with a strong reputation in supplying specialty organic chemicals.[27][28]
- Documentation: Reputable suppliers will provide a detailed Certificate of Analysis with each shipment, including purity data from methods like GC or NMR.[24]
- Available Grades: Suppliers often offer different purity grades (e.g., technical, >98%). Select the grade appropriate for your application.
- Customer Support: A good supplier will have accessible technical support to answer questions about their products.[22]

List of Potential Suppliers:

- Alfa Chemistry: Lists **Allyl Stearate** (CAS 6289-31-2) for research purposes.[1]
- Sigma-Aldrich (Merck): A major supplier of a vast range of chemicals, including various iodobenzoate derivatives like Methyl 3-iodobenzoate (CAS 618-91-7).[19]
- TCI (Tokyo Chemical Industry): Offers Methyl 2-iodobenzoate and other fine chemical intermediates.
- ChemScene: Provides Methyl 2-iodobenzoate and other building blocks for research.[1]
- Synblock: Lists specialty intermediates like Methyl 3-formyl-5-iodobenzoate.[20]

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